

Proper Disposal of JTV-519: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jtv-519

Cat. No.: B1673209

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For Immediate Reference: **JTV-519** is classified as hazardous to the aquatic environment. Do not dispose of down the drain or in regular trash.

This guide provides essential safety and logistical information for the proper disposal of **JTV-519** (also known as K201), a 1,4-benzothiazepine derivative used in research. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Key Safety and Handling Information

JTV-519 is categorized as an environmental hazard, specifically being very toxic to aquatic life with long-lasting effects. Therefore, preventing its release into the environment is of paramount importance.

Hazard Classification	GHS Pictogram	Hazard Statement	Precautionary Statements
Hazardous to the aquatic environment, long-term hazard	ENVIRONMENT	H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Step-by-Step Disposal Protocol

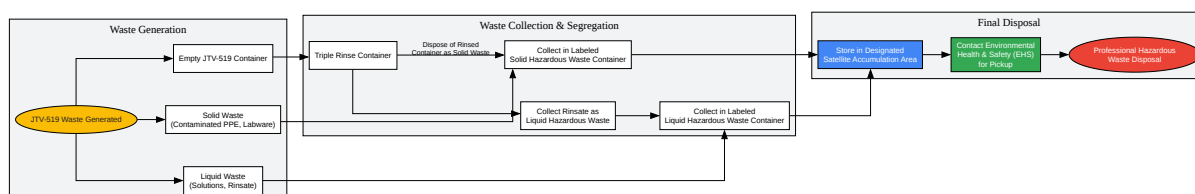
The following procedure outlines the necessary steps for the safe disposal of **JTV-519** and associated materials. This protocol is based on general best practices for the disposal of hazardous chemical waste in a laboratory setting.

- Segregation and Waste Collection:
 - Designate a specific, clearly labeled hazardous waste container for **JTV-519** waste.
 - This container should be made of a material compatible with **JTV-519** and any solvents used.
 - Do not mix **JTV-519** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Handling of Contaminated Materials:
 - All materials that have come into direct contact with **JTV-519**, including personal protective equipment (PPE) such as gloves, as well as lab supplies like pipette tips, weighing boats, and contaminated bench paper, must be disposed of as hazardous waste.
 - Place these contaminated materials in the designated **JTV-519** hazardous waste container.

- Aqueous and Solvent Waste:
 - Collect all aqueous and solvent solutions containing **JTV-519** in a sealable, properly labeled hazardous waste container.
 - Do not dispose of any solutions containing **JTV-519** down the sink or drain.
- Empty Original Containers:
 - The original container of **JTV-519** must be treated as hazardous waste, even if it appears empty.
 - Rinse the empty container three times with a suitable solvent.
 - Collect the rinsate as hazardous waste and dispose of it in the appropriate liquid waste container.
 - Deface the label on the empty container before placing it in the solid hazardous waste stream.
- Storage of Hazardous Waste:
 - Store the sealed **JTV-519** hazardous waste container in a designated, secure area, such as a satellite accumulation area, until it is collected by your institution's EHS personnel.
 - Ensure the storage area is well-ventilated and away from drains and sources of ignition.
- Arranging for Disposal:
 - Contact your institution's EHS office to schedule a pickup for the **JTV-519** hazardous waste.
 - Follow all institutional procedures for hazardous waste disposal, including any required documentation.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **JTV-519**.



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Caption: Workflow for the proper disposal of **JTV-519** waste.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com